Application Notes and Protocols: Preparation of YQ128 Stock Solution

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Compound of Interest	
Compound Name:	*YQ128*
CAS No.:	*2454246-18-3*
Cat. No.:	*B2599406*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

YQ128 is a potent and selective second-generation inhibitor of the NLRP3 (NOD-like receptor family, pyrin domain containing 3) inflammasome, with a reported IC50 of 0.30 μM.[1][2][3][4] It functions by suppressing the assembly and activation of the NLRP3 inflammasome, which in turn inhibits the release of pro-inflammatory cytokines IL-1β and IL-18.[5] Due to its ability to cross the blood-brain barrier and its anti-inflammatory properties, **YQ128** is a valuable tool for research in neuroinflammatory diseases, such as Alzheimer's disease, and other inflammatory conditions.[1][4][5]

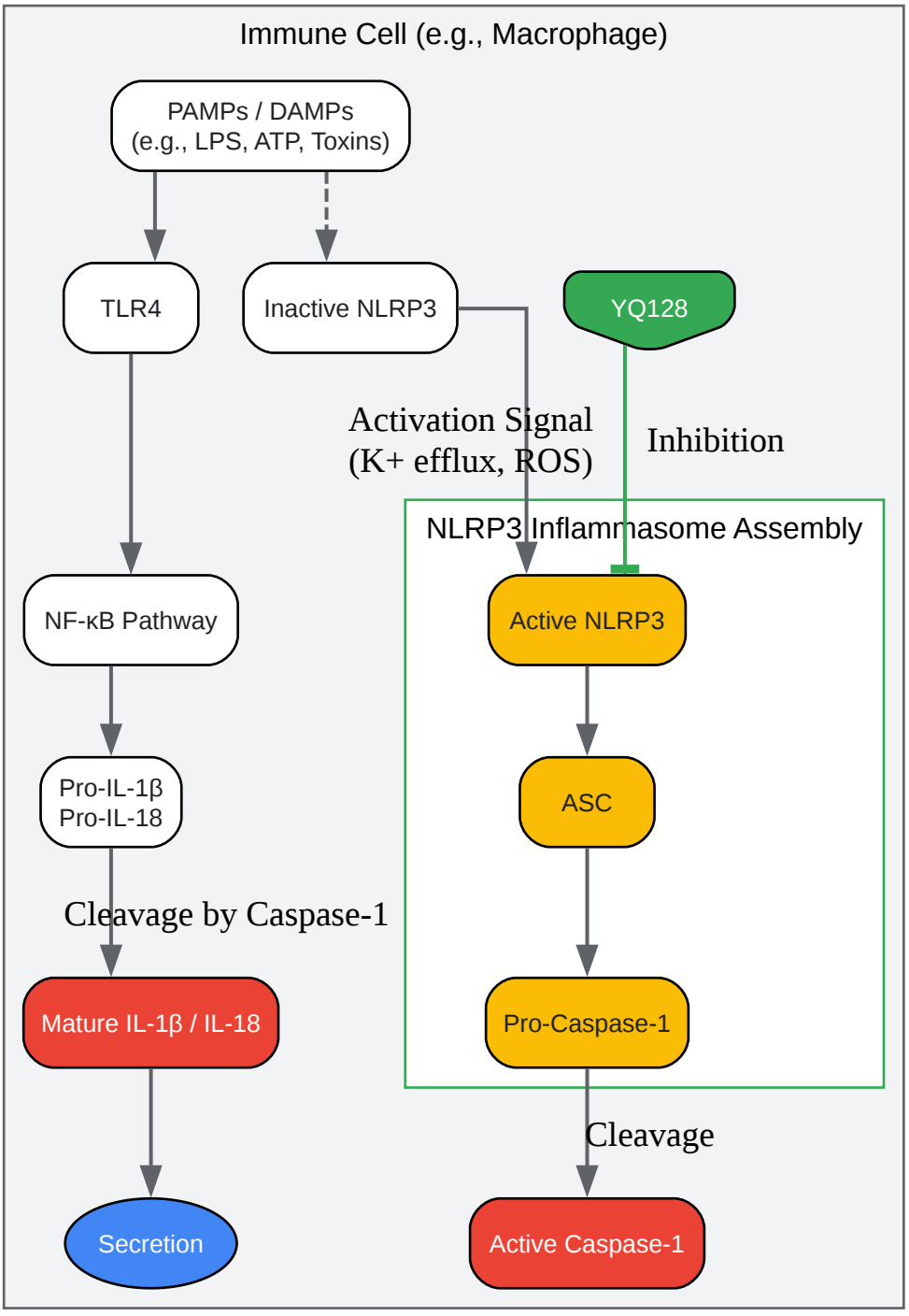
This document provides detailed protocols for the preparation, storage, and handling of **YQ128** stock solutions for both in vitro and in vivo applications.

Mechanism of Action: NLRP3 Inflammasome Inhibition

The NLRP3 inflammasome is a multi-protein complex that plays a crucial role in the innate immune response. Upon activation by a wide range of stimuli, including pathogen-associated

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molecular patterns (PAMPs) and danger-associated molecular patterns (DAMPs), the NLRP3 protein oligomerizes and recruits the adaptor protein ASC. This leads to the activation of caspase-1, which then cleaves pro-IL-1β and pro-IL-18 into their mature, active forms, driving inflammation. **YQ128** directly targets and inhibits the NLRP3 protein, preventing the downstream signaling cascade.[6][7][8]



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Figure 1. YQ128 inhibits the NLRP3 inflammasome signaling pathway.

Quantitative Data Summary

The following table summarizes the key quantitative data for **YQ128**.

Property	Value	Reference(s)
Molecular Weight	545.11 g/mol	[2][3]
CAS Number	2454246-18-3	[1][5]
Purity	>99% (Verify with vendor Certificate of Analysis)	[1]
IC50 (NLRP3)	0.30 µM	[1][2]
Solubility (In Vitro)		
DMSO	Up to 250 mg/mL (~458 mM). Recommended to use fresh, anhydrous DMSO. Sonication may be required.	[2][9]
Ethanol	~3 mg/mL	[3]
Water	Insoluble	[3]
Storage (Solid)	-20°C for up to 3 years	[2][3]
Storage (Stock in DMSO)	-80°C for up to 2 years; -20°C for up to 1 year. Avoid repeated freeze-thaw cycles.	[1]

Experimental Protocols

Protocol 1: Preparation of High-Concentration YQ128 Stock Solution for In Vitro Use

This protocol describes the preparation of a 10 mM stock solution in DMSO, a common starting point for in vitro experiments.

Materials:

- **YQ128** powder (e.g., 5 mg)
- Anhydrous Dimethyl Sulfoxide (DMSO), cell culture grade
- Sterile, amber microcentrifuge tubes or cryovials
- Calibrated pipettes and sterile tips
- Vortex mixer
- Analytical balance

Procedure:

- Pre-warm **YQ128**: Allow the vial of **YQ128** powder to equilibrate to room temperature for 15-20 minutes before opening to prevent condensation.
- Weighing: Accurately weigh the desired amount of **YQ128** powder. For example, to prepare a 10 mM stock, weigh 5.45 mg of **YQ128** (Molecular Weight = 545.11 g/mol).
  - Calculation: Volume (L) = Mass (g) / (Concentration (mol/L) * Molecular Weight (g/mol))
  - Example: Volume = 0.00545 g / (0.01 mol/L * 545.11 g/mol) = 0.001 L = 1 mL
- Dissolution: Add the calculated volume of anhydrous DMSO to the vial containing the **YQ128** powder. For 5.45 mg, add 1 mL of DMSO to achieve a 10 mM concentration.
- Mixing: Cap the vial tightly and vortex thoroughly for 1-2 minutes until the powder is completely dissolved. Gentle warming in a 37°C water bath or brief sonication can aid dissolution if necessary.[2] Visually inspect the solution to ensure no particulates remain.
- Aliquoting: To avoid repeated freeze-thaw cycles, which can degrade the compound, dispense the stock solution into smaller, single-use aliquots (e.g., 10-50 µL) in sterile, light-

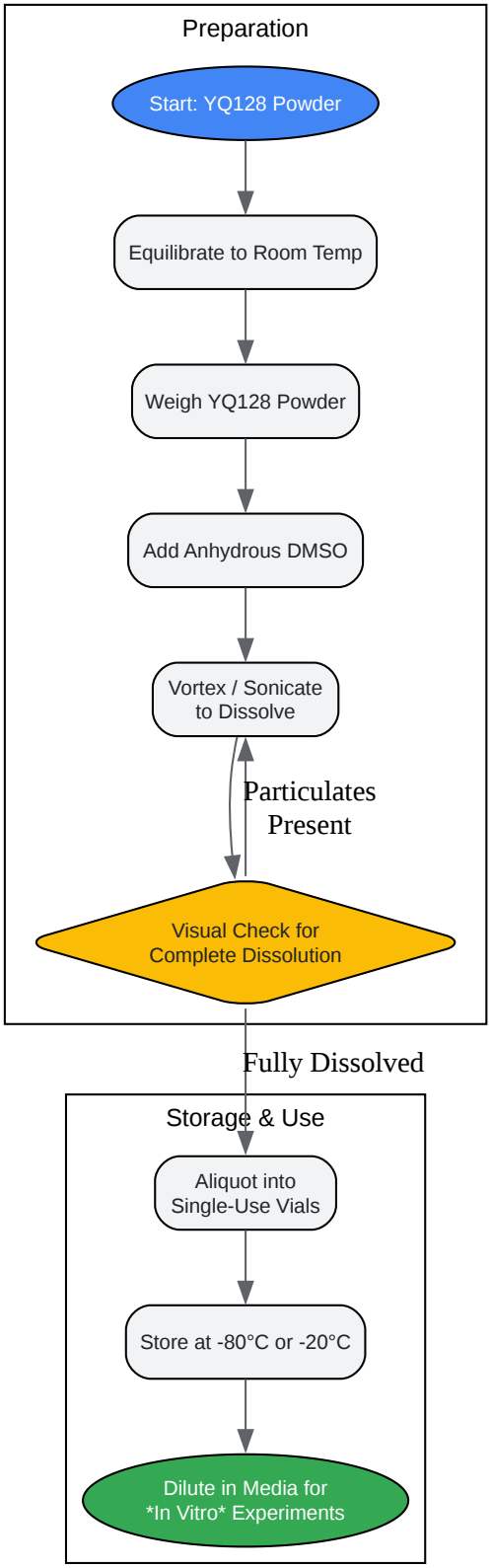
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protected vials.

- Storage: Store the aliquots at -80°C for long-term stability (up to 2 years) or at -20°C for shorter-term use (up to 1 year).[1]

Working Dilutions: For cell-based assays, the 10 mM DMSO stock solution should be serially diluted in the appropriate cell culture medium to the final desired working concentration (e.g., 0.3-100 µM).[1] Ensure the final concentration of DMSO in the culture medium is non-toxic to the cells, typically ≤ 0.1%.

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